

Navigating the Terrain of Cyclohexylamine Carbonate: A Technical Guide to Health and Safety

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Compound of Interest

Compound Name: Cyclohexylamine carbonate

Cat. No.: B1583402

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This technical guide provides a comprehensive overview of the health and safety considerations for handling **cyclohexylamine carbonate**, a compound utilized in various industrial and research applications. Directed at researchers, scientists, and drug development professionals, this document synthesizes critical data on the substance's toxicological profile, outlines established experimental safety protocols, and offers visual representations of key safety and biological pathways to ensure safe handling and mitigate potential risks.

Section 1: Physicochemical and Toxicological Profile

Cyclohexylamine carbonate is a white crystalline solid that is soluble in water.^[1] While specific toxicological data for the carbonate salt is limited, the health hazards are primarily associated with its amine component, cyclohexylamine. The following tables summarize the key physicochemical properties and toxicological data for cyclohexylamine, which should be considered as a surrogate for assessing the risks of **cyclohexylamine carbonate**.

Table 1: Physicochemical Properties of Cyclohexylamine

Property	Value	Reference
Molecular Formula	C ₆ H ₁₃ N	[2][3]
Molecular Weight	99.18 g/mol	[2][3]
Appearance	Colorless to yellow liquid	[4]
Odor	Strong, fishy, amine-like	[4]
Boiling Point	134.5 °C	[4]
Melting Point	-17.7 °C	[4]
Flash Point	27 °C (80.6 °F)	[5]
Vapor Pressure	11 mmHg at 20 °C	[6][7]
Solubility	Miscible with water	[4][6]

Table 2: Acute Toxicity of Cyclohexylamine

Endpoint	Value	Species	Route	Reference
LD50	156 - 710 mg/kg	Rat	Oral	[6][8]
LD50	277 - 320 mg/kg	Rabbit	Dermal	[3][8]
LC50	7,500 mg/m ³ (4 h)	Rat	Inhalation	[1]

Table 3: Genotoxicity and Reproductive Toxicity of Cyclohexylamine

Endpoint	Result	System	Reference
Mutagenicity	Mixed results, some positive in vitro	Ames Test	[8]
Carcinogenicity	Not classifiable as a human carcinogen (A4)	ACGIH	[9]
Reproductive Toxicity	Suspected of damaging fertility	Animal studies	[1][3]

Table 4: Occupational Exposure Limits for Cyclohexylamine

Organization	Limit	Value	Reference
ACGIH	TLV-TWA	10 ppm	[10][11]
NIOSH	REL-TWA	10 ppm (40 mg/m ³)	[6][7][10]
OSHA	PEL	None established	[6][7]

Section 2: Hazard Identification and Safety Precautions

Cyclohexylamine carbonate is classified as a corrosive solid.[12] Contact with skin, eyes, and the respiratory tract can cause severe irritation and chemical burns.[4][10] The mechanism of corrosive injury by amines involves the denaturation of proteins and saponification of lipids, leading to tissue destruction.[13] Ingestion can cause severe burns to the gastrointestinal tract. [1] Systemic effects following exposure may include damage to the liver and kidneys, as well as central nervous system effects such as dizziness and nausea.[1][14]

Personal Protective Equipment (PPE)

Appropriate PPE is mandatory when handling **cyclohexylamine carbonate** to prevent exposure. This includes:

- Eye Protection: Chemical splash goggles and a face shield.[3]

- Hand Protection: Chemical-resistant gloves (e.g., nitrile or neoprene).[3]
- Body Protection: A laboratory coat, and for larger quantities or where splashing is possible, a chemical-resistant apron.
- Respiratory Protection: All handling of the solid material, especially when generating dust, should be conducted in a certified chemical fume hood to prevent inhalation.[15]

Handling and Storage

- Ventilation: Always handle **cyclohexylamine carbonate** in a well-ventilated area, preferably within a chemical fume hood.[12]
- Storage: Store in a cool, dry, well-ventilated area away from incompatible materials such as strong oxidizing agents and acids.[5] Keep containers tightly closed.
- Spills: In case of a spill, evacuate the area. For solid spills, carefully sweep up the material to avoid generating dust and place it in a sealed container for disposal.[16]

Section 3: Experimental Protocols for Safety Assessment

The safety assessment of chemicals like **cyclohexylamine carbonate** follows standardized protocols, primarily those established by the Organisation for Economic Co-operation and Development (OECD). These guidelines provide a framework for consistent and reproducible testing.

Acute Toxicity Studies

- Oral Toxicity (OECD 420, 423, 425): These guidelines describe methods to determine the acute oral toxicity (LD50).[14][17][18] The test substance is administered to animals (typically rats) in a single dose or multiple doses within 24 hours. Observations for mortality and clinical signs of toxicity are made over a 14-day period.
- Dermal Toxicity (OECD 402): This test evaluates the toxicity following a single, 24-hour dermal application of the substance to the shaved skin of animals (e.g., rats or rabbits).[8]

[15][19][20] The median lethal dose (LD50) is determined, and both local and systemic toxic effects are assessed.

- Inhalation Toxicity (OECD 403): This guideline details the procedures for assessing the toxicity of a substance when inhaled as a gas, vapor, or aerosol.[7][12][21] It allows for the determination of the median lethal concentration (LC50).

Irritation and Corrosion Studies

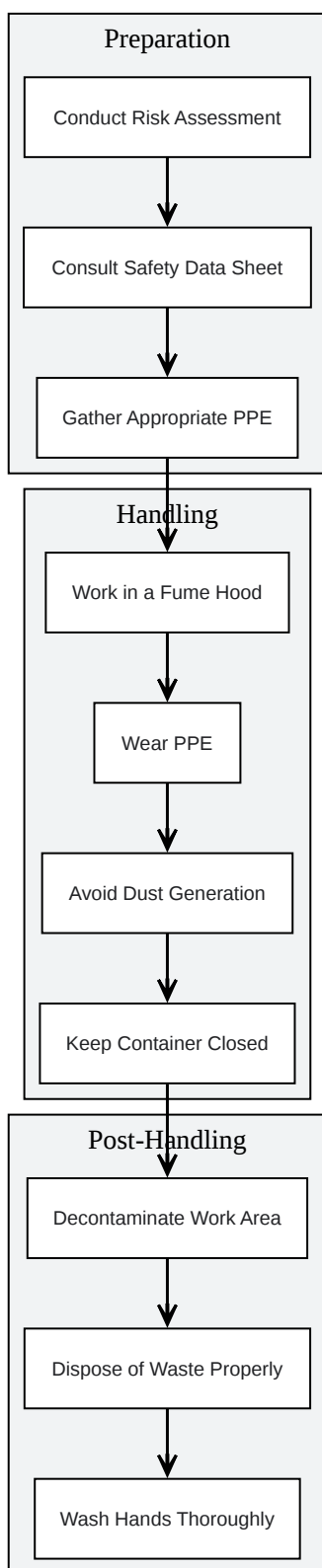
- Dermal Irritation/Corrosion (OECD 404): This test involves applying the substance to the skin of an animal (usually a rabbit) for a set period and observing for skin reactions such as erythema and edema.[3][9] In vitro methods using reconstructed human epidermis are also available and are the preferred first step.[22]
- Eye Irritation/Corrosion (OECD 405): A single dose of the substance is applied to the eye of an animal (typically a rabbit) to assess the potential for eye damage.[2][6][10][16][23] The severity and reversibility of any lesions are scored over time.

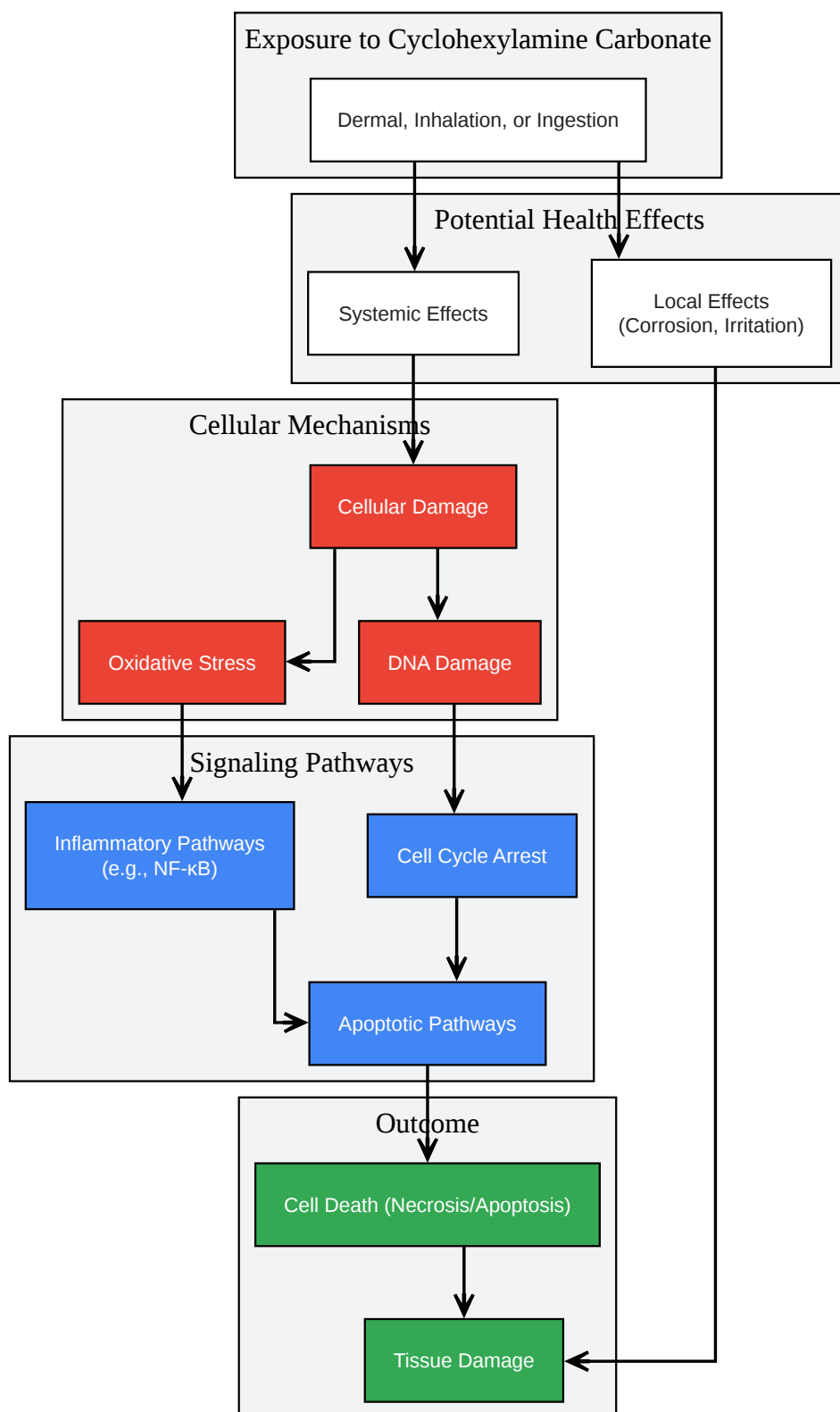
Genotoxicity Studies

- Bacterial Reverse Mutation Test (Ames Test - OECD 471): This in vitro test uses strains of *Salmonella typhimurium* and *Escherichia coli* to detect gene mutations caused by the test substance.[4][5][24][25][26]
- In Vitro Mammalian Chromosome Aberration Test (OECD 473): This assay identifies agents that cause structural chromosome aberrations in cultured mammalian cells.[27][28][29][30]

Section 4: Visualizing Safety and Biological Pathways

To aid in the understanding of the necessary safety procedures and the potential biological consequences of exposure, the following diagrams have been generated using the Graphviz DOT language.





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